

ascorbyl palmitate mechanism of action antioxidant

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Compound Focus: Ascorbyl Palmitate

CAS No.: 137-66-6

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Chemical Profile and Mechanism of Action

Ascorbyl palmitate ($C_{22}H_{38}O_7$) is a fat-soluble ester derived from ascorbic acid and palmitic acid [1] [2]. Its primary mechanism involves donating electrons or hydrogen atoms to neutralize reactive oxygen species (ROS) and free radicals.

- Free Radical Scavenging:** **Ascorbyl palmitate** directly donates electrons to stabilize and deactivate free radicals like the $ABTS^{\bullet+}$ cation and $DPPH^{\bullet}$ radical [3] [4].
- Lipid Peroxidation Inhibition:** Its lipophilic character allows incorporation into lipid bilayers and oil-water interfaces, positioning it to intercept lipid peroxy radicals (LOO^{\bullet}) and halt autocatalytic chain reactions [4].

Experimental Assessment of Antioxidant Efficacy

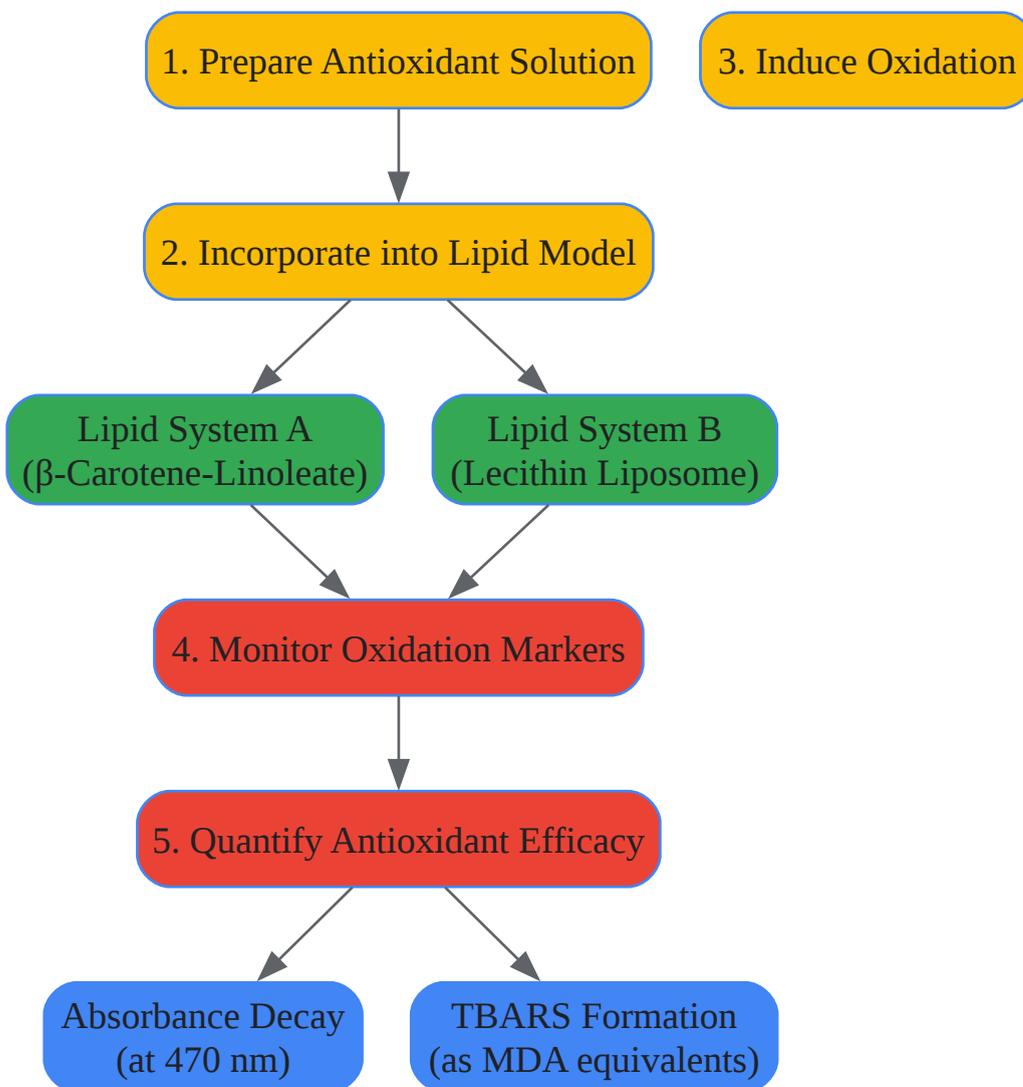
Standard *in vitro* assays quantify antioxidant activity through radical scavenging and lipid protection.

Key Methodologies and Findings

Assay/Method	Key Protocol Details	Measured Outcome & Ascorbyl Palmitate Performance
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| **DPPH/ABTS Assay** | • DPPH: Absorbance read at 517 nm [4]. • ABTS: Absorbance read at 734 nm [3] [4].
• Results expressed as IC₅₀ or Trolox equivalents. | Effectively scavenges free radicals. One study reported it had greater scavenging efficacy than acetylated epigallocatechin gallate (A-EGCG) [4]. | **Ferric Reducing Antioxidant Power (FRAP)** | • Absorbance read at 593 nm [4]. • Expressed as μmol Trolox equivalents (TE)/mL. | Demonstrates significant reducing power, indicating capacity to donate electrons. | **Lipid Oxidation Model Systems** | • **β -Carotene-Linoleate**: Inhibits oxidative bleaching of β -carotene; absorbance decay monitored at 470 nm [4]. • **Lecithin Liposome**: Reduces formation of thiobarbituric acid-reactive substances (TBARS) [4]. | Shows dose-dependent inhibition of lipid oxidation. More effective than A-EGCG in protecting mackerel mince and shrimp oil [4]. |

The experimental workflow below illustrates the key steps for evaluating antioxidant activity in lipid systems.



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Comparative Performance and Stability

- **Comparative Efficacy:** In food model systems, **Ascorbyl Palmitate** demonstrated **higher efficacy** than Acetylated EGCG in scavenging DPPH and ABTS radicals and in preventing lipid oxidation in shrimp oil and fish mince during storage [4].
- **Stability Profile:** The stability of **Ascorbyl Palmitate** is superior to pure Ascorbic Acid but can be lower than other derivatives like Magnesium Ascorbyl Phosphate (MAP) [2]. It is susceptible to degradation under prolonged heat [2].

Pharmaceutical and Cosmetic Applications

Ascorbyl palmitate is extensively investigated for use in nano-sized drug delivery platforms [5] [6]. A key example is its role in **aspasomes** – a type of nanovesicle where **Ascorbyl Palmitate** acts as both an active drug and an integral structural component of the vesicle bilayer, enhancing delivery and bioavailability [5] [6].

In topical formulations, its lipophilicity enables better penetration into the stratum corneum compared to pure ascorbic acid [2]. It is considered less irritating and effective at a neutral pH, making it easier to formulate [2].

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